

Phosphocreatine disodium tetrahydrate chemical structure and properties.

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Compound of Interest

Compound Name:	<i>Phosphocreatine disodium tetrahydrate</i>
Cat. No.:	B602361

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An In-depth Technical Guide to Phosphocreatine Disodium Tetrahydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, physicochemical properties, biological functions, and experimental applications of **Phosphocreatine Disodium Tetrahydrate**.

Core Concepts and Chemical Identity

Phosphocreatine (PCr), in its disodium tetrahydrate salt form, is a high-energy phosphate compound found predominantly in the skeletal muscle and brain of vertebrates.^{[1][2][3]} It functions as a rapidly accessible reserve of high-energy phosphate for the regeneration of adenosine triphosphate (ATP), the primary energy currency of the cell.^{[2][3]} The disodium salt form typically offers enhanced water solubility and stability compared to the free acid.^[1]

Chemical Structure:

- IUPAC Name: N-[Imino(phosphonoamino)methyl]-N-methylglycine disodium salt tetrahydrate
- Synonyms: Creatine phosphate disodium tetrahydrate, Sodium creatine phosphate dibasic tetrahydrate^{[1][4]}

- Molecular Formula: C₄H₈N₃O₅PNa₂·4H₂O[4][5]
- Molecular Weight: 327.14 g/mol [1][5]

Physicochemical Properties

The quantitative properties of **Phosphocreatine Disodium Tetrahydrate** are summarized below. These parameters are critical for experimental design, formulation development, and analytical characterization.

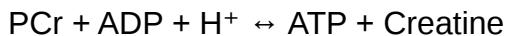
Property	Value	Reference(s)
CAS Number	71519-72-7, 19333-65-4	[1][4][5]
Appearance	White to off-white crystalline powder	[1][4][5]
Purity	Typically ≥97% to >99% (Enzymatic assay or HPLC)	[4][6][7]
Solubility	Soluble in water; Insoluble in DMSO	[2]
- H ₂ O: 50 mg/mL	[6][7]	
- H ₂ O: ≥524 g/L at 22 °C (anhydrous)	[8]	
pH (aqueous solution)	8.0 – 9.0	[5]
Water Content (K.F.)	21% – 28%	[5][7]
Storage Conditions	2–8 °C or -20 °C; Store under desiccating conditions	[5][6]
Stability	Stable for at least 2 years at 2–8 °C	[5]
The product can be stored for up to 12 months at -20°C		

Mechanism of Action and Biological Significance

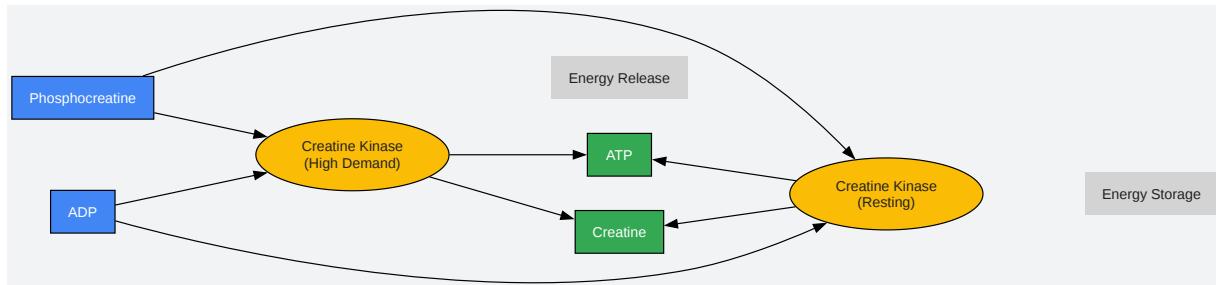
Phosphocreatine is a cornerstone of cellular bioenergetics, particularly in tissues with high and fluctuating energy demands. Its primary functions are mediated by the Creatine Kinase (CK) enzyme system.

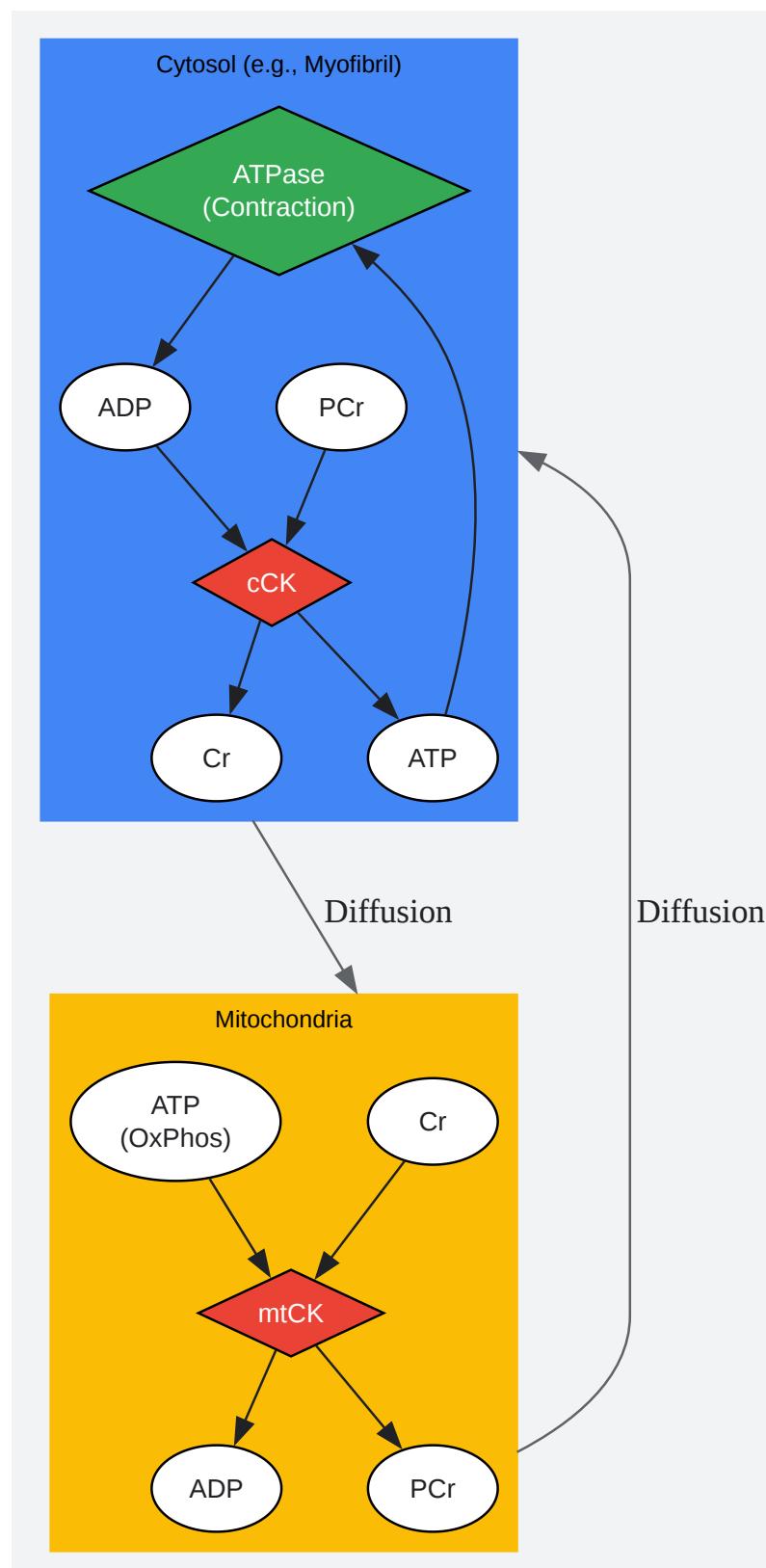
The Creatine Kinase Reaction

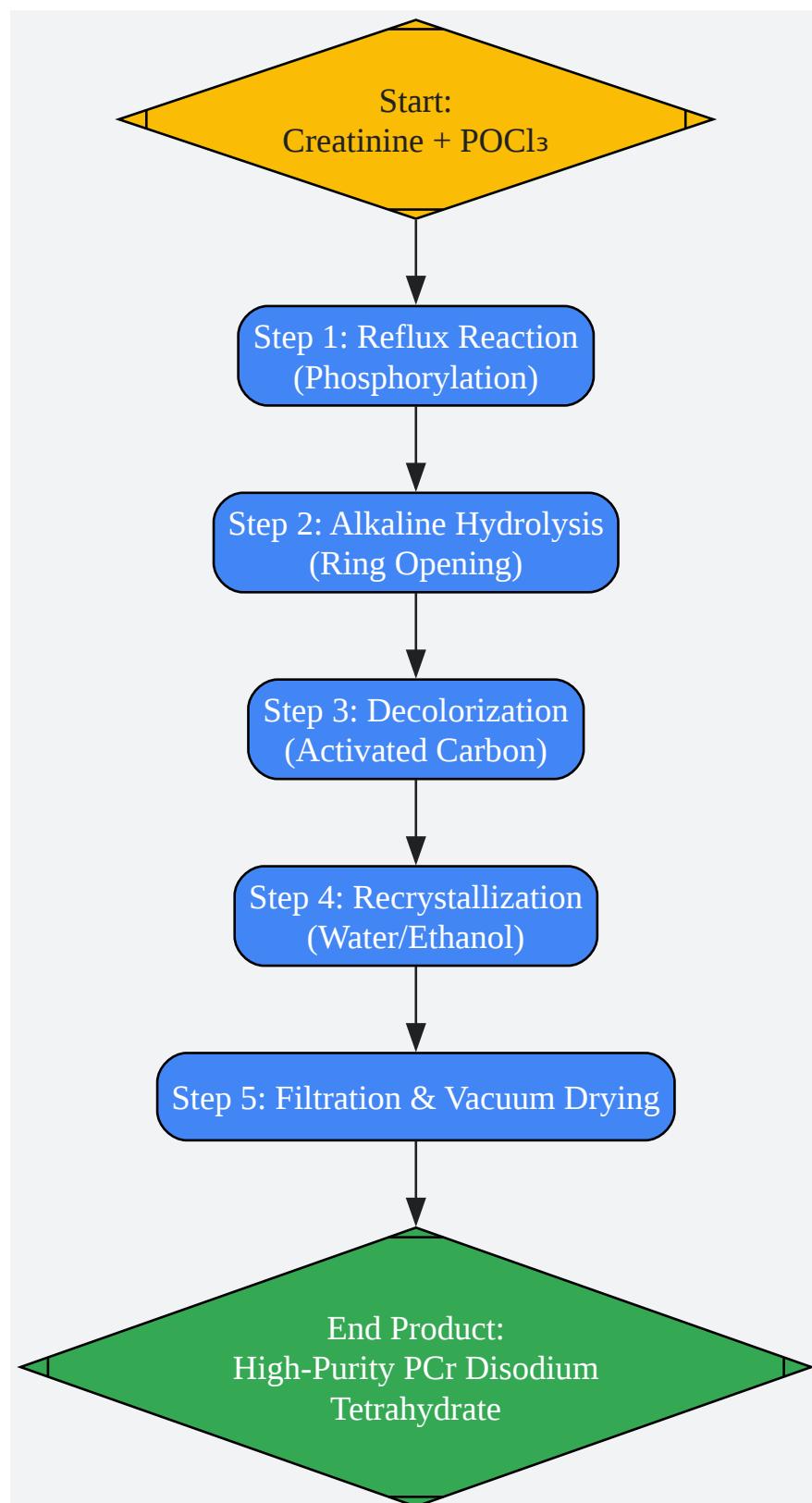
Creatine Kinase (CK) catalyzes the reversible transfer of a phosphoryl group from phosphocreatine to adenosine diphosphate (ADP), rapidly regenerating ATP.[\[9\]](#)[\[10\]](#)[\[11\]](#) This reaction is a critical temporal energy buffer, maintaining ATP homeostasis during the initial moments of intense cellular activity, such as muscle contraction.[\[12\]](#)



The reaction is an equilibrium; during periods of rest and high ATP availability (e.g., from oxidative phosphorylation), the reaction shifts to the left, replenishing the phosphocreatine pool.
[\[3\]](#)





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